

# cis-6-Nonenal: A Technical Guide to Safety and Handling

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Compound Name: *cis*-6-Nonenal

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## Introduction

**cis-6-Nonenal** (CAS No. 2277-19-2) is a volatile organic compound known for its characteristic melon and cucumber aroma.<sup>[1]</sup> It is a key flavor component in various fruits and is also used in the fragrance industry.<sup>[2][3]</sup> While valued for its sensory properties, a thorough understanding of its safety profile and proper handling procedures is crucial for professionals working with this substance. This guide provides an in-depth overview of the safety, handling, and toxicological aspects of **cis-6-Nonenal**, incorporating detailed experimental protocols and data presented for clarity and ease of use.

## Physicochemical and Safety Data

A clear understanding of the physicochemical properties of **cis-6-Nonenal** is the foundation of its safe handling. The following tables summarize key quantitative data.

Table 1: Physicochemical Properties of **cis-6-Nonenal**

Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O	[1][4]
Molecular Weight	140.22 g/mol	[4][5]
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	87 °C at 19 mmHg	[5][6]
Density	0.841 g/mL at 25 °C	[5]
Flash Point	71-75 °C (closed cup)	[7][8]
>93.3 °C (closed cup)	[9]	
113 °C	[1]	
Solubility	Insoluble in water; soluble in alcohol	[8][10]
Vapor Pressure	2-38.657 hPa at 10-80 °C	[10]

Note on Flash Point: Discrepancies in reported flash points may be attributed to different measurement methods (closed-cup vs. open-cup) and sample purity.

Table 2: Toxicological Data for **cis-6-Nonenal**

Endpoint	Value	Species	Method/Reference
Acute Dermal Toxicity (LD <sub>50</sub> )	>5000 mg/kg	Guinea pig	Food and Chemical Toxicology, Vol. 20, Pg. 777, 1982[11]
Skin Sensitization (NESIL)	1700 µg/cm <sup>2</sup>	Read-across from 10-undecenal	[4]
Genotoxicity	Not expected to be genotoxic	Read-across from decen-1-al	[4]
Repeated Dose & Reproductive Toxicity	Margin of Exposure (MOE) > 100	Read-across from hexanal	[4]

NESIL: No Expected Sensitization Induction Level

## Hazard Identification and GHS Classification

**cis-6-Nonenal** is classified as a skin irritant.[\[6\]](#) Some sources also indicate the potential for eye irritation and allergic skin reactions.[\[7\]](#)[\[11\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.[\[6\]](#)
- H317: May cause an allergic skin reaction.[\[7\]](#)
- H319: Causes serious eye irritation.[\[11\]](#)
- H335: May cause respiratory irritation.[\[11\]](#)

Signal Word: Warning[\[6\]](#)[\[11\]](#)

## Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to minimizing risk.

### 3.1. Engineering Controls

- Work in a well-ventilated area.[\[6\]](#) Local exhaust ventilation is recommended to control airborne concentrations.

### 3.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles.[\[6\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and impervious clothing should be worn to prevent skin contact.[\[6\]](#)
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, a NIOSH-approved respirator with organic vapor cartridges is recommended.[\[6\]](#)

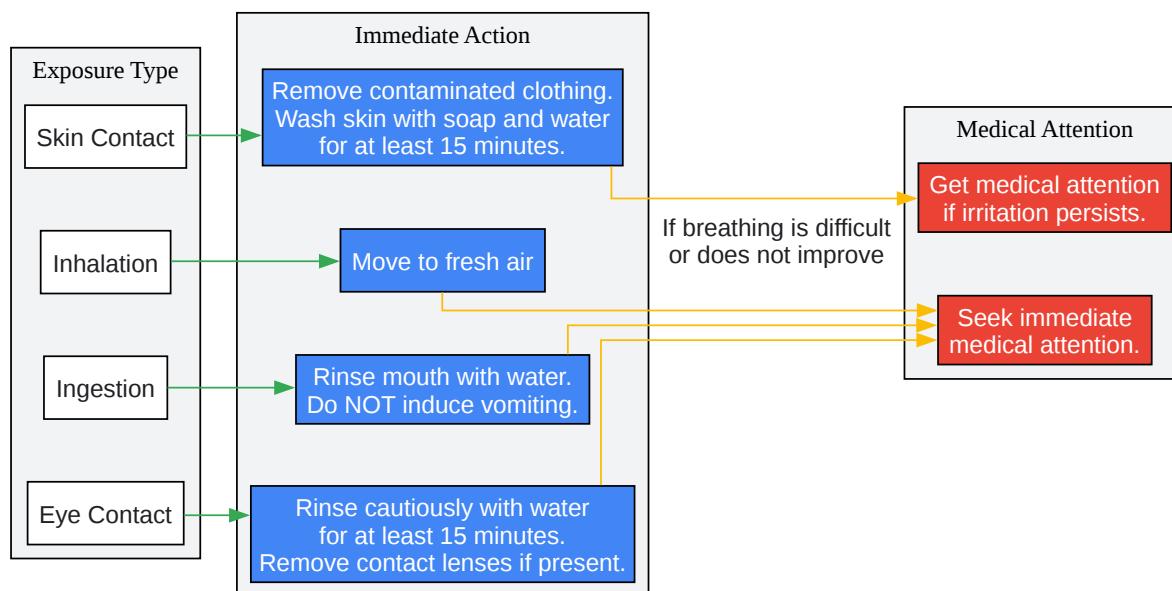
### 3.3. Storage

- Store in a cool, dry, well-ventilated area in a tightly closed container.[6][8]
- Protect from light, heat, sparks, and open flames.[2][8]
- Store away from incompatible materials such as strong oxidizing agents.[12]

## Emergency Procedures

### 4.1. First Aid Measures

A standardized approach to first aid is critical in the event of an exposure.



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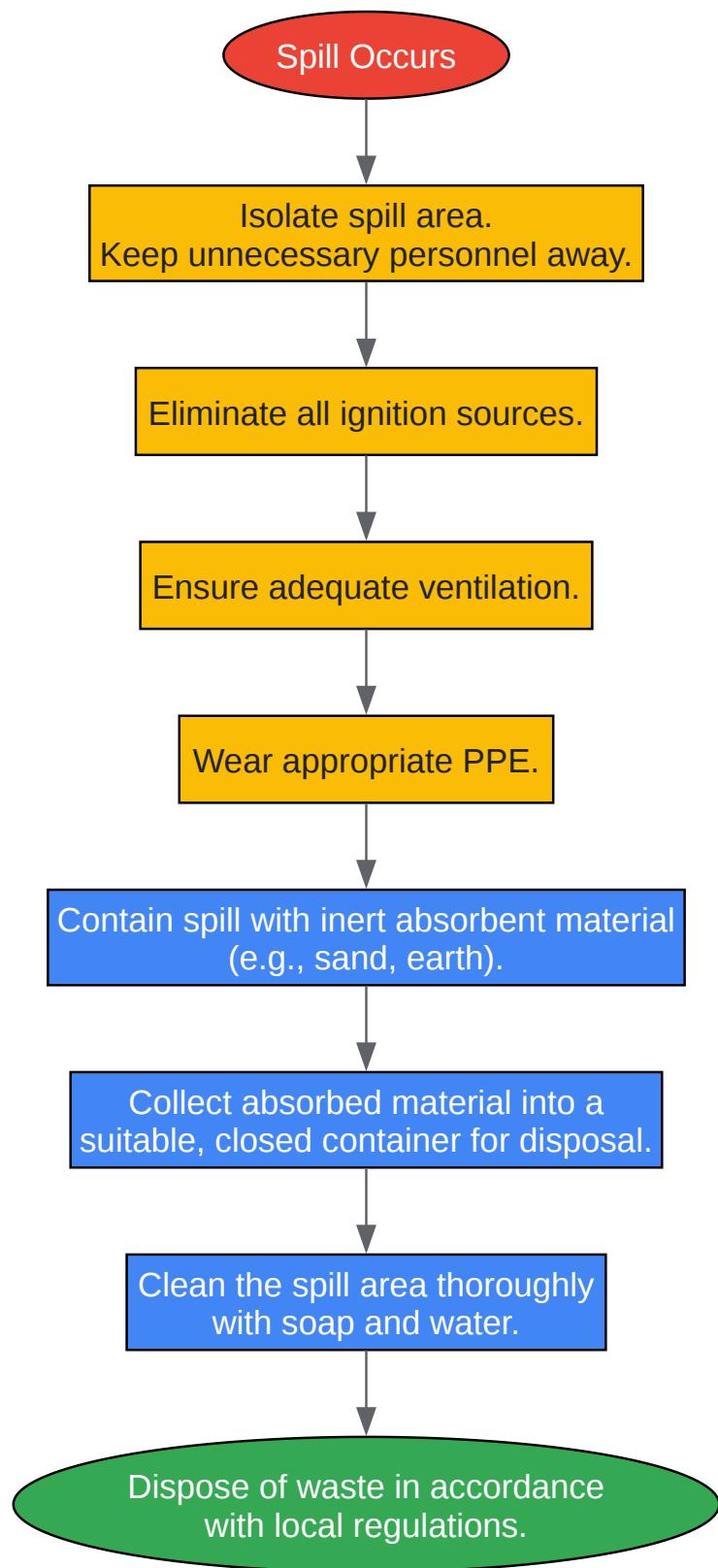
Caption: First aid response workflow for **cis-6-Nonenal** exposure.

### 4.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

#### 4.3. Accidental Release Measures

A systematic approach to spill management is essential to prevent environmental contamination and personnel exposure.



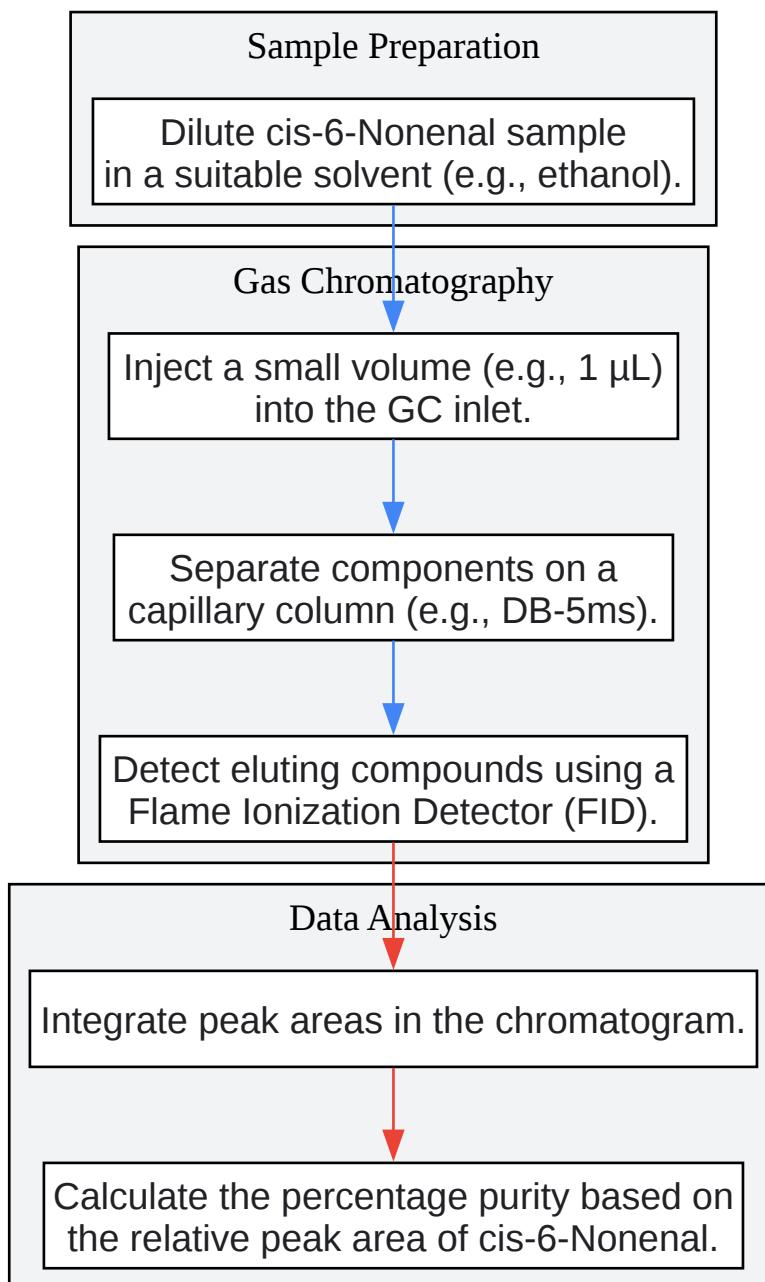
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Caption: Logical workflow for responding to a **cis-6-Nonenal** spill.

# Experimental Protocols

## 5.1. Purity Analysis by Gas Chromatography (GC)

A general protocol for determining the purity of **cis-6-Nonenal** using GC is as follows. Specific parameters may need to be optimized for the instrument in use.



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Caption: Experimental workflow for purity analysis of **cis-6-Nonenal** by GC.

## 5.2. Skin Irritation Assessment (Based on OECD TG 404)

The potential for **cis-6-Nonenal** to cause skin irritation can be assessed using a protocol based on the OECD Test Guideline 404 for Acute Dermal Irritation/Corrosion.[\[3\]](#)[\[10\]](#) This in vivo test is typically performed on rabbits.

Methodology:

- Animal Selection: Healthy, young adult albino rabbits are used.
- Dose Preparation and Application: A 0.5 mL dose of undiluted **cis-6-Nonenal** is applied to a small area (~6 cm<sup>2</sup>) of clipped, intact skin. The area is covered with a gauze patch and semi-occlusive dressing.
- Exposure: The exposure duration is 4 hours.
- Observation: After exposure, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours, and then daily for up to 14 days.
- Scoring: The severity of erythema and edema is scored according to a standardized scale (e.g., Draize scale).
- Classification: The substance is classified as an irritant based on the mean scores for erythema or edema.

## 5.3. Skin Sensitization Assessment (Based on OECD TG 429 - LLNA)

The skin sensitization potential of **cis-6-Nonenal** can be evaluated using the Local Lymph Node Assay (LLNA), as described in OECD Test Guideline 429.[\[1\]](#)[\[6\]](#)

Methodology:

- Animal Selection: CBA/J or CBA/Ca mice are typically used.

- Dose Preparation: A minimum of three concentrations of **cis-6-Nonenal** in a suitable vehicle (e.g., acetone/olive oil) are prepared, along with a vehicle control and a positive control.
- Induction: For three consecutive days, 25  $\mu$ L of the test substance, vehicle, or positive control is applied to the dorsal surface of each ear of the mice.
- Proliferation Measurement: On day 6, a radioactive label (e.g.,  $^3$ H-methyl thymidine) is injected intravenously. After a set time, the animals are euthanized, and the draining auricular lymph nodes are excised.
- Analysis: The lymph nodes are processed to create a single-cell suspension, and the incorporation of the radioactive label is measured using a  $\beta$ -scintillation counter.
- Calculation: A Stimulation Index (SI) is calculated for each group by dividing the mean proliferation in the test group by the mean proliferation in the vehicle control group. An SI of  $\geq 3$  is generally considered a positive result for sensitization.

## Ecological Information

Currently, there is limited specific data on the ecotoxicity of **cis-6-Nonenal**.<sup>[6]</sup> However, it is not expected to be Persistent, Bioaccumulative, and Toxic (PBT).<sup>[4]</sup> Discharges into the environment should be avoided.<sup>[6]</sup>

## Stability and Reactivity

- Stability: Stable under recommended storage conditions. May be sensitive to air.<sup>[10]</sup>
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: When heated to decomposition, it may emit acrid smoke and irritating fumes, including carbon monoxide and carbon dioxide.<sup>[2][13]</sup>

This guide is intended to provide comprehensive safety and handling information for **cis-6-Nonenal**. It is essential to consult the most current Safety Data Sheet (SDS) from your supplier and to conduct a thorough risk assessment before use.

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